

thermal properties of lauryl myristate for phase change material research

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Compound of Interest

Compound Name: Lauryl Myristate

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Lauryl Myristate as a Phase Change Material: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lauryl myristate (dodecyl tetradecanoate), a fatty acid ester, presents significant potential as an organic phase change material (PCM) for thermal energy storage applications. Its inherent properties, such as a potentially suitable melting point for various applications and high latent heat storage capacity, make it an attractive candidate for research and development in areas including thermal management of electronics, smart textiles, and controlled drug delivery systems. This technical guide provides a comprehensive overview of the thermal properties of **lauryl myristate**, detailed experimental protocols for their characterization, and a summary of its physicochemical characteristics.

It is important to note that while the theoretical potential of **lauryl myristate** as a PCM is high, specific, experimentally validated quantitative data for some of its key thermal properties are not extensively documented in publicly available literature. This guide, therefore, presents a combination of known properties and expected ranges based on chemically similar fatty acid esters and waxes, alongside detailed methodologies for researchers to determine these properties experimentally.

Physicochemical Properties

Lauryl myristate is a wax ester with the molecular formula C₂₆H₅₂O₂.^{[1][2][3]} Its long-chain structure contributes to its solid form at room temperature and its potential for high latent heat of fusion.

Property	Value	Source
Molecular Formula	C ₂₆ H ₅₂ O ₂	[1]
Molecular Weight	396.69 g/mol	
CAS Number	2040-64-4	
Appearance	White waxy solid	

Thermal Properties

The thermal properties of a PCM are critical for its application. These include the melting temperature, latent heat of fusion, specific heat capacity, and thermal conductivity.

Property	Expected/Reported Value	Remarks
Melting Point (°C)	30 - 80	Specific experimental data for pure lauryl myristate is not widely available. The expected range is based on similar long-chain fatty acid esters.
Latent Heat of Fusion (J/g)	170 - 210	This estimated range is based on data for similar fatty acid esters used as PCMs.
Specific Heat Capacity (J/g·K)	Solid: ~2.0, Liquid: ~2.5	These are typical values for similar organic PCMs like fatty alcohols and waxes.
Thermal Conductivity (W/m·K)	Solid: ~0.3-0.4, Liquid: ~0.15-0.2	Expected values based on data for similar fatty acids and their esters.

Experimental Protocols

Accurate determination of the thermal properties of **lauryl myristate** is essential for its application in PCM research. The following are detailed methodologies for key characterization techniques.

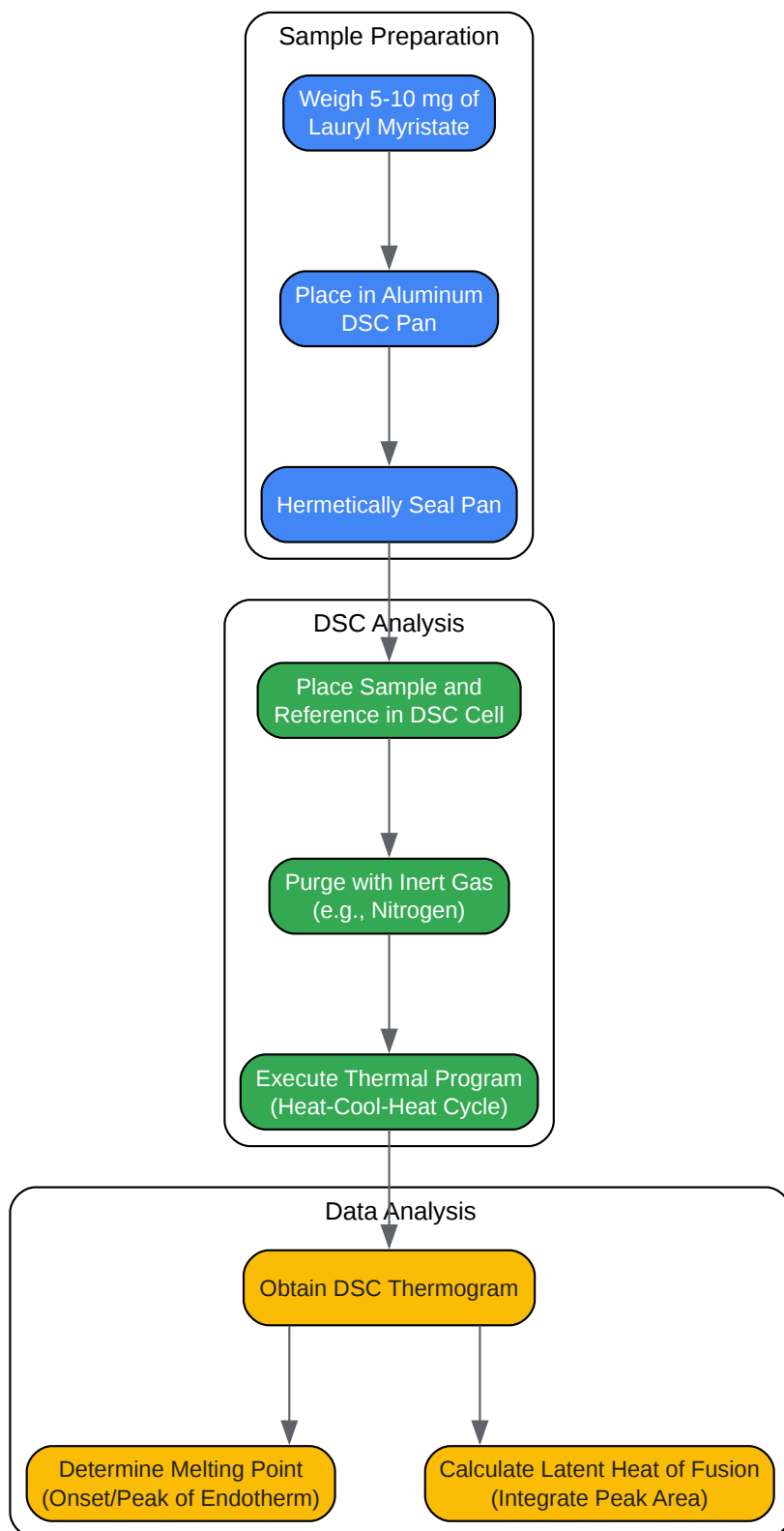
Differential Scanning Calorimetry (DSC) for Melting Point and Latent Heat of Fusion

Differential Scanning Calorimetry is a fundamental technique for determining the phase change temperature and latent heat of fusion of PCMs.

Methodology:

- **Sample Preparation:** Accurately weigh 5-10 mg of **lauryl myristate** into an aluminum DSC pan. Hermetically seal the pan to prevent any mass loss during heating. An empty, hermetically sealed aluminum pan is used as a reference.
- **Instrument Setup:** Place the sample and reference pans into the DSC cell. Purge the cell with an inert gas, such as nitrogen, at a constant flow rate (e.g., 50 mL/min) to provide a stable thermal environment.
- **Thermal Program:**
 - Equilibrate the sample at a temperature well below the expected melting point (e.g., 0°C).
 - Ramp the temperature up at a controlled rate (e.g., 5-10°C/min) to a temperature significantly above the melting point (e.g., 100°C).
 - Hold the sample at this temperature for a few minutes to ensure complete melting.
 - Cool the sample back down to the initial temperature at the same controlled rate.
 - A second heating scan is often performed to analyze the thermal properties after a controlled cooling cycle, which can provide information on thermal history effects.
- **Data Analysis:** The melting point is typically determined as the onset or peak temperature of the endothermic melting peak on the DSC thermogram. The latent heat of fusion is

calculated by integrating the area of the melting peak.



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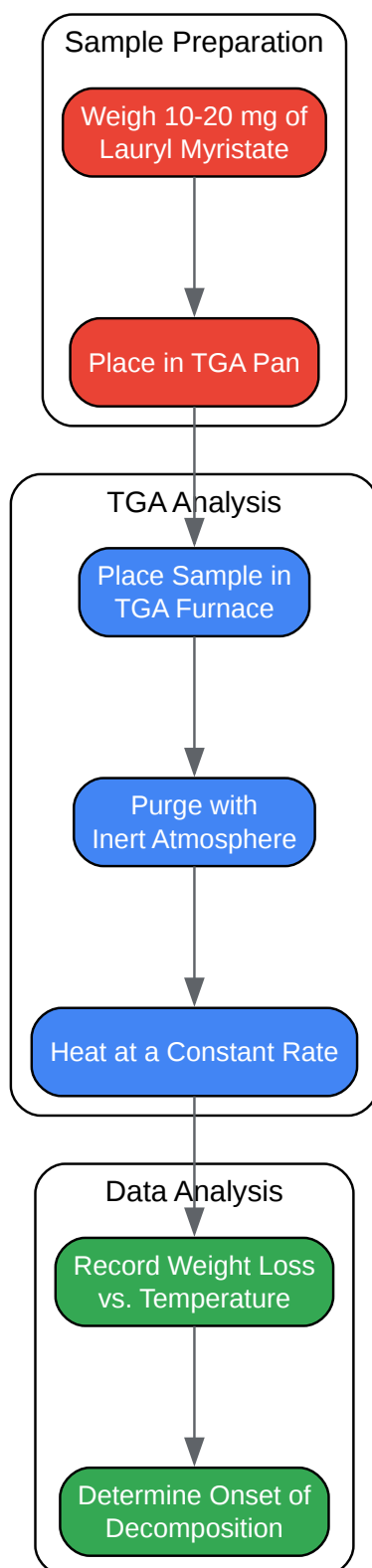
DSC Experimental Workflow

Thermogravimetric Analysis (TGA) for Thermal Stability

Thermogravimetric Analysis is used to evaluate the thermal stability and decomposition temperature of **lauryl myristate**.

Methodology:

- **Sample Preparation:** Place a small, accurately weighed sample (10-20 mg) of **lauryl myristate** into a TGA pan (e.g., platinum or alumina).
- **Instrument Setup:** Place the sample pan in the TGA furnace. Purge with an inert atmosphere (e.g., nitrogen) at a controlled flow rate to prevent oxidative degradation.
- **Thermal Program:** Heat the sample from ambient temperature to a high temperature (e.g., 600°C) at a constant heating rate (e.g., 10°C/min).
- **Data Analysis:** The TGA curve plots the percentage of weight loss as a function of temperature. The onset temperature of weight loss indicates the beginning of decomposition or evaporation.



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TGA Experimental Workflow

Thermal Conductivity Measurement

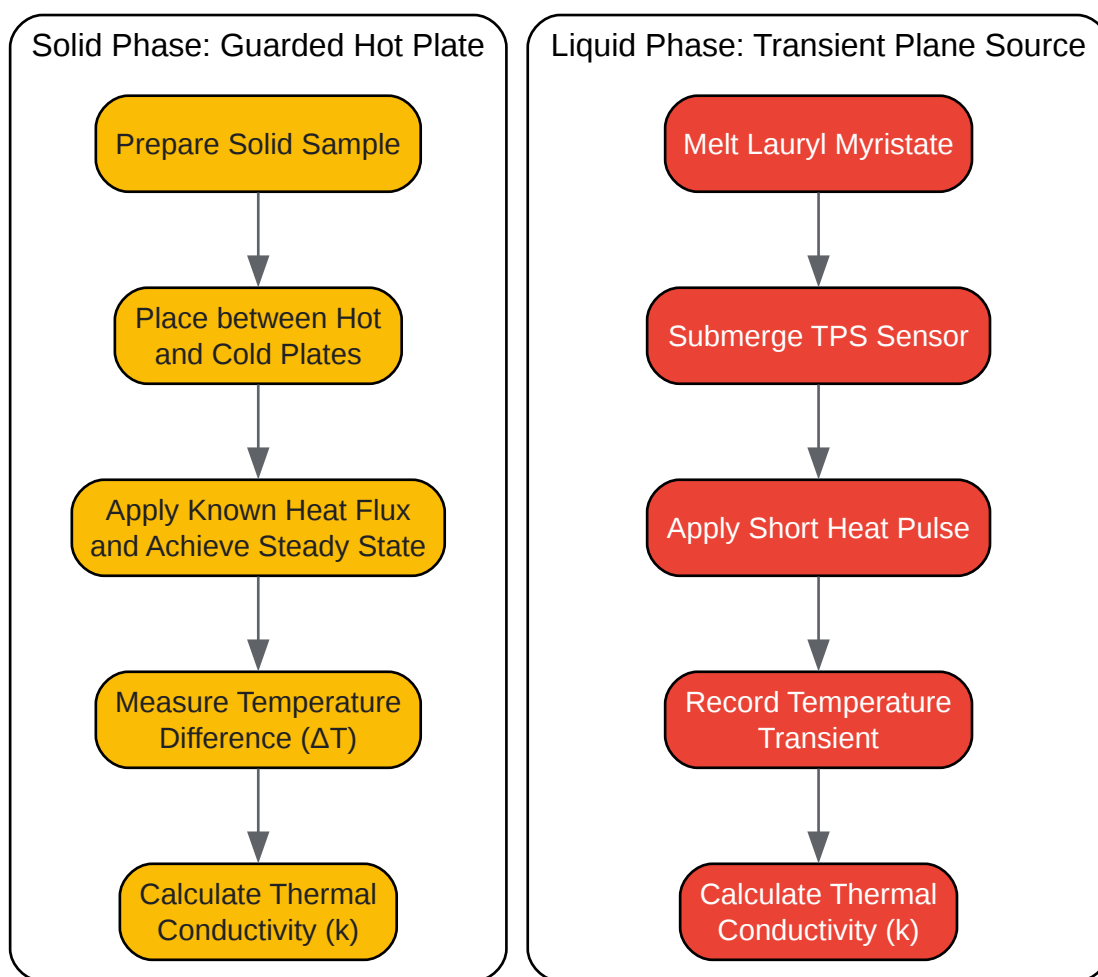
The thermal conductivity of **lauryl myristate** in both solid and liquid states is a crucial parameter for designing thermal energy storage systems. Various methods can be employed for its measurement.

Methodology for Solid Phase (Guarded Hot Plate Method):

- **Sample Preparation:** A solid, flat sample of **lauryl myristate** with a known thickness and surface area is prepared.
- **Apparatus:** The sample is placed between a heated plate and a cooled plate. A "guard" heater surrounds the main heater and is maintained at the same temperature to prevent radial heat losses, ensuring one-dimensional heat flow through the sample.
- **Measurement:** A known amount of heat flux is applied by the hot plate. Once a steady-state temperature difference is established across the sample, the temperatures of the hot and cold surfaces are measured using thermocouples.
- **Calculation:** The thermal conductivity (k) is calculated using Fourier's law of heat conduction: $k = (Q * d) / (A * \Delta T)$ where Q is the heat flow rate, d is the sample thickness, A is the cross-sectional area, and ΔT is the temperature difference across the sample.

Methodology for Liquid Phase (Transient Plane Source Method):

- **Sample Preparation:** The **lauryl myristate** is melted and maintained at a constant temperature above its melting point.
- **Sensor:** A transient plane source (TPS) sensor, which acts as both a heat source and a temperature sensor, is submerged in the liquid **lauryl myristate**.
- **Measurement:** A short heat pulse is emitted from the sensor, and the temperature increase of the sensor is recorded over time. The rate of temperature increase is dependent on the thermal transport properties of the surrounding liquid.
- **Calculation:** The thermal conductivity is determined by fitting the recorded temperature transient to a theoretical model that describes the heat transfer from the sensor to the liquid.

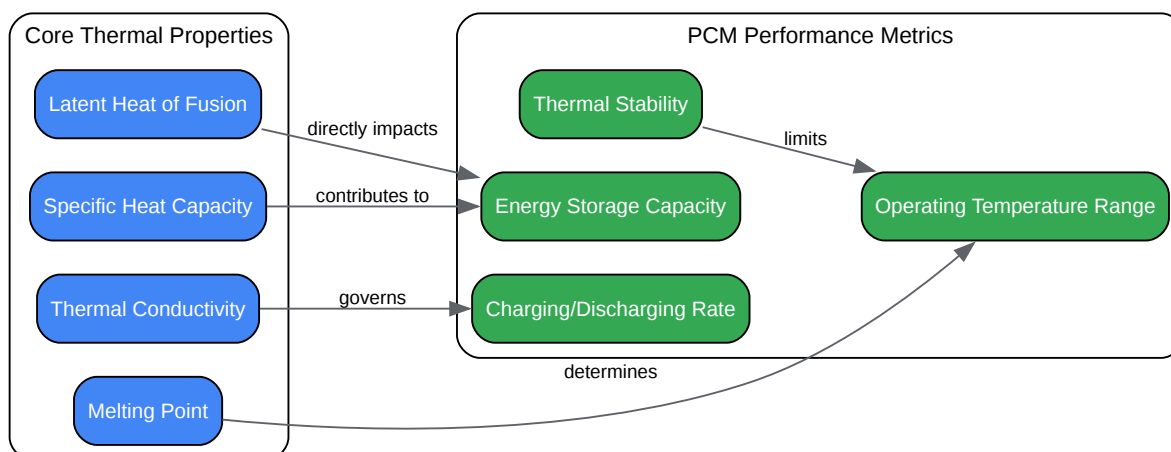


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Thermal Conductivity Measurement Methods

Logical Relationships of Thermal Properties for PCM Application

The suitability of **lauryl myristate** as a PCM is determined by the interplay of its thermal properties. The following diagram illustrates the logical relationships between these properties and their impact on performance.



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Relationship between Thermal Properties and PCM Performance

Conclusion

Lauryl myristate holds promise as a bio-based phase change material for various thermal energy storage applications. While a complete dataset of its thermal properties is not yet readily available, this guide provides the foundational knowledge and detailed experimental protocols necessary for researchers to fully characterize this material. The expected ranges for its melting point and latent heat of fusion suggest its suitability for applications requiring thermal management in the moderate temperature range. Further experimental investigation into the specific heat capacity and thermal conductivity of both solid and liquid phases is crucial for the accurate modeling and design of PCM-based systems utilizing **lauryl myristate**. The methodologies and diagrams presented herein offer a clear roadmap for such investigations, paving the way for the potential application of **lauryl myristate** in advanced thermal management and drug delivery technologies.

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